

Technical Support Center: Optimizing Imazamox Application Timing

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Compound of Interest

Compound Name: *Imazamox*

Cat. No.: *B1671737*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on optimizing **imazamox** application for effective weed control. It includes troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and quantitative data summaries.

Troubleshooting Guide: Common Issues in Imazamox Application

This guide addresses specific problems that may arise during experiments involving **imazamox**.

Issue	Potential Cause(s)	Recommended Action(s)
Reduced Weed Control	<p>- Incorrect Weed Stage: Weeds may be too large or not actively growing. For many grass weeds, application should occur at the 1-6 true leaf stage. Broadleaf weeds are best controlled from the cotyledon to 4-leaf stage.[1]</p> <p>- Environmental Conditions: Cool temperatures (below 40°F maximum daytime temperature) or dry conditions can reduce herbicide activity.[2]</p> <p>- Herbicide Resistance: Some weed biotypes may have natural resistance to ALS-inhibiting herbicides like imazamox.[2]</p> <p>- Improper Tank Mix: Antagonism can occur with certain tank-mix partners. For example, do not tank mix with selective post-emergence grass herbicides.[3][4]</p>	<p>- Scout fields to ensure application at the recommended weed growth stage.</p> <p>- Apply when weeds are actively growing and soil moisture is adequate.[2]</p> <p>- Avoid application during periods of dead calm or gusty winds.[1]</p> <p>- Rotate herbicides with different modes of action to manage resistance.[5]</p> <p>If resistance is suspected, use an herbicide with a different mode of action to control escapes.[2]</p> <p>- Conduct a jar test before tank-mixing to ensure compatibility.</p> <p>[5] Follow recommended mixing orders.[6][7][8]</p>
Crop Injury (Yellowing, Stunting)	<p>- Application Timing: Application outside the recommended crop stage can cause injury. For example, in field peas, do not apply beyond the 4-node stage.[4]</p> <p>- High Application Rate: Exceeding the recommended rate can lead to phytotoxicity. A 2X rate of imazamox has been shown to increase crop injury.[9]</p> <p>- Environmental Stress: Nonionic surfactants (NIS) may</p>	<p>- Adhere strictly to the recommended crop growth stages for application. For Clearfield lentils, this is the 1-9 node stage.[1]</p> <p>- Calibrate spray equipment accurately to apply the correct rate.</p> <p>- Avoid applying imazamox to stressed crops.[4]</p> <p>- Select adjuvants carefully based on crop type and environmental conditions.</p> <p>Nonionic surfactants (NIS) may</p>

Inconsistent Results Across Trials

Crops under stress from factors like temperature extremes, moisture stress, or disease are more susceptible to injury.^[4] - Adjuvant Choice: Certain adjuvants, like methylated seed oil (MSO), can increase crop injury under specific conditions.^[10]

be a safer option than MSO in some cases.^[10]

- Variable Environmental Conditions: Differences in temperature, rainfall, and soil moisture between trials can affect imazamox efficacy.^[2] - Soil Properties: Soil pH and organic matter can influence imazamox persistence and availability. Breakdown is faster in warm, moist, neutral to alkaline soils.^[3] - Different Weed Biotypes: The genetic variability within weed populations can lead to different levels of susceptibility.

- Record and report detailed environmental data for each trial. - Characterize soil properties at trial sites. - Identify weed species and biotypes present in the trial area.

Frequently Asked Questions (FAQs)

Application Timing

- What is the optimal weed growth stage for **imazamox** application? For maximum efficacy, apply **imazamox** when weeds are small and actively growing.^[2] For grassy weeds, the ideal stage is typically from the 1-6 true leaf stage.^[1] For broadleaf weeds, application is most effective from the cotyledon to the 4-leaf stage.^[1]
- What is the recommended crop stage for **imazamox** application? This varies by crop. For example, in Clearfield lentils, apply from the 1-9 node stage.^[1] In dry beans, apply after the first fully expanded trifoliate leaf but before bloom.^[2] For imidazolinone-tolerant winter

wheat, applications can be made in early fall, late fall, or early spring.[10] Always consult the product label for crop-specific recommendations.

- How do environmental conditions affect application timing? Apply **imazamox** when weeds are actively growing, which is favored by adequate soil moisture and temperatures above 40°F.[2][11] **Imazamox** should be applied at least one hour before rainfall or overhead irrigation.[2]

Efficacy and Crop Safety

- What are the typical symptoms of **imazamox** on susceptible weeds? Symptoms begin with growth cessation 3-5 days after application.[5] This is followed by chlorosis (yellowing) of new leaves and necrosis that spreads from the growing points.[1] Plant death typically occurs within 2-3 weeks.[12]
- Can **imazamox** cause crop injury? Temporary crop yellowing and stunting can occur, especially if the crop is under stress.[1][2] These effects are usually transient, and the crop typically recovers within 1-2 weeks.[2]

Tank-Mixing and Adjuvants

- Can **imazamox** be tank-mixed with other herbicides? Yes, **imazamox** can be tank-mixed to broaden the weed control spectrum.[5] For instance, it can be mixed with glyphosate in soybeans.[5] However, always conduct a jar test to ensure physical compatibility and check labels for any restrictions.[5][13]
- What type of adjuvant should be used with **imazamox**? The choice of adjuvant depends on the crop and target weeds. A non-ionic surfactant (NIS) is commonly recommended.[10] In some cases, a methylated seed oil (MSO) or crop oil concentrate (COC) can enhance activity, but may also increase the risk of crop injury.[10] Always follow the adjuvant recommendations on the herbicide label.

Quantitative Data Summary

Table 1: **Imazamox** Efficacy on Various Weed Species

Crop	Target Weed	Application Rate	Application Timing	Weed Control (%)	Source(s)
Soybeans	Lambsquarters, Pigweed	48 fl. oz./acre	Post-emergence	>90%	[5]
Soybeans	Crabgrass	48 fl. oz./acre	Post-emergence	>85%	[5]
Peanuts	Annual bluegrass, Goosegrass	64 fl. oz./acre	Post-emergence	up to 92%	[5]
Peanuts	Purslane	64 fl. oz./acre	Post-emergence	~88%	[5]
IMI-Tolerant Wheat	Feral rye	54 g/ha	Fall (1-3 leaf stage of rye)	Good to Excellent	[10]
IMI-Tolerant Wheat	Jointed goatgrass	36 g/ha	Spring post-emergence	61-97%	[9]
Herbicide-Tolerant Sorghum	Velvetleaf, Shattercane	Not specified	Post-emergence	>90%	[14]

Table 2: Impact of **Imazamox** Rate and Timing on IMI-Tolerant Winter Wheat

Application Rate (g/ha)	Application Timing	Adjuvant	Crop Injury (%)	Yield Reduction	Source(s)
108	Early Fall	MSO	Severe	Yes (Year 1)	[10]
54	Early Fall, Late Fall, Early Spring	NIS or MSO	Minimal	No	[10]
90	3-5 leaf or 3-7 tiller stage	Not specified	12%	8%	[9]
45	3-5 leaf or 3-7 tiller stage	Not specified	7%	Not significant	[9]

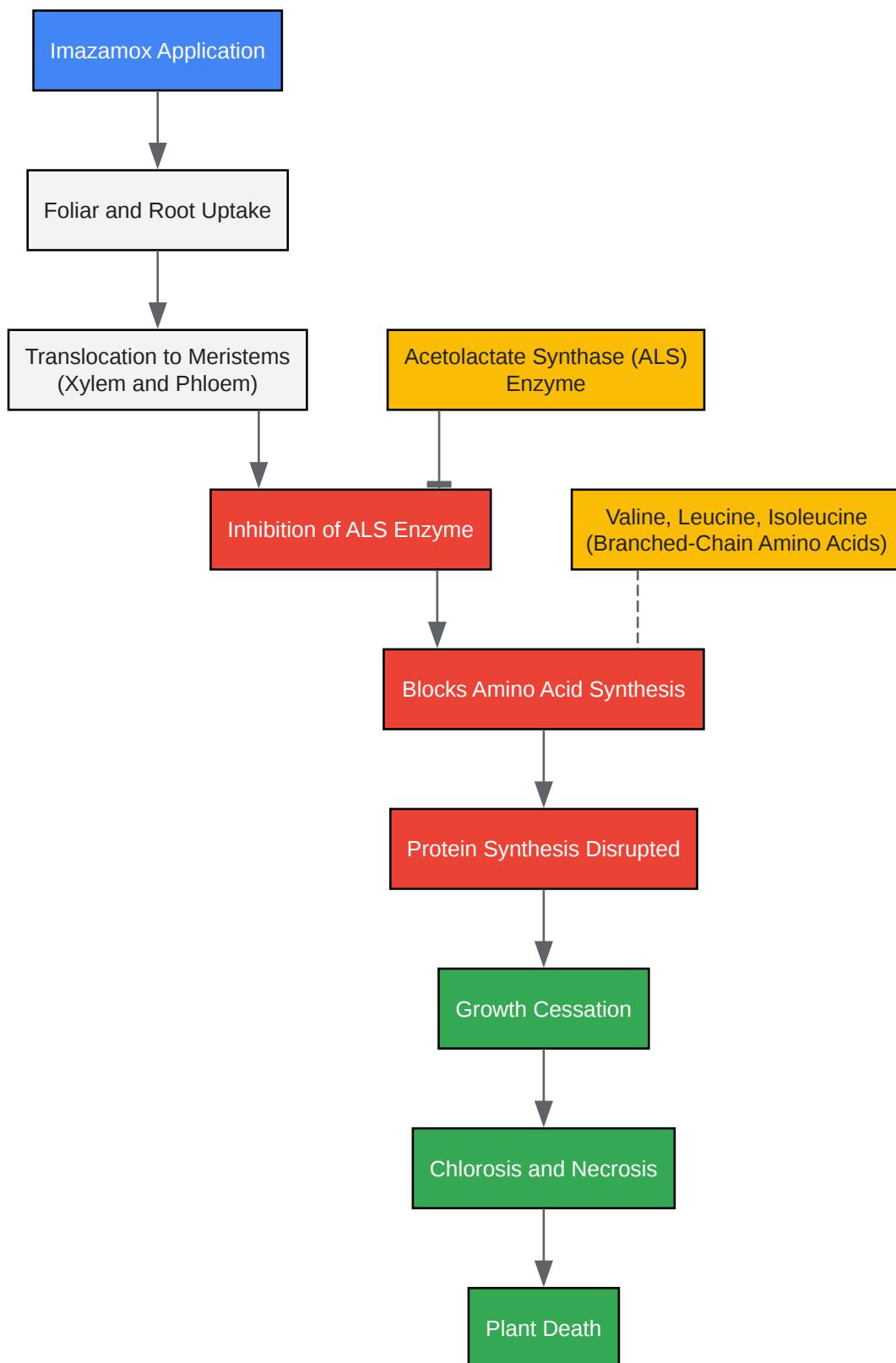
Experimental Protocols

Protocol 1: Field Trial for Assessing Imazamox Efficacy and Crop Tolerance

- Site Selection: Choose a site with a uniform weed population and soil type.
- Experimental Design: Use a randomized complete block design with at least four replications.[\[14\]](#)
- Plot Size: Establish plots of a standard size, for example, 10 by 35 feet.[\[14\]](#)
- Treatments:
 - Include a non-treated control for comparison.
 - Apply **imazamox** at various rates (e.g., 1X and 2X the recommended rate) and at different crop/weed growth stages.[\[9\]](#)
 - Include different adjuvant treatments if applicable (e.g., NIS vs. MSO).[\[10\]](#)
- Herbicide Application:

- Use a calibrated sprayer (e.g., tractor-mounted, compressed CO₂ sprayer) to ensure accurate application.[14]
- Maintain a constant pressure and speed (e.g., 19.4 gpa at 30 psi and 4.1 mph).[14]
- Record environmental conditions (temperature, wind speed, humidity) at the time of application.
- Data Collection:
 - Weed Control: Visually assess weed control at set intervals after treatment (e.g., 14, 21, and 35 days). Use a scale of 0% (no control) to 100% (complete control).
 - Crop Injury: Visually rate crop injury (e.g., chlorosis, stunting) at the same intervals on a 0% (no injury) to 100% (crop death) scale.[9]
 - Crop Yield: Harvest the plots at maturity and measure the grain yield.
- Statistical Analysis: Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatments.

Visualizations

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Caption: Mode of action signaling pathway for **imazamox**.



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Caption: Workflow for an **imazamox** field efficacy trial.

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